

Application Notes & Protocols: Acrylic Anhydride in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Acrylic anhydride

Cat. No.: B1213518

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This guide provides an in-depth exploration of **acrylic anhydride** as a versatile and potent reagent in modern organic synthesis. Designed for researchers, scientists, and professionals in drug development, this document moves beyond simple procedural outlines to offer a nuanced understanding of the causality behind experimental choices, ensuring both technical accuracy and field-proven insights.

Introduction: The Dual Reactivity of Acrylic Anhydride

Acrylic anhydride (CAS: 2051-76-5) is a highly reactive organic compound that serves two primary roles in synthesis: as a powerful acylating agent for introducing the acryloyl group and as a functional monomer in polymer science.^{[1][2]} Its structure, featuring two vinyl groups conjugated to carbonyls through an anhydride linkage, imparts a unique dual reactivity. The anhydride bond is highly susceptible to nucleophilic attack, while the vinyl groups are readily available for polymerization.^[1]

This dual nature makes it an indispensable tool for creating a wide array of molecules, from specialty esters and amides to complex functionalized polymers and bioactive materials.^{[3][4][5][6]} However, its high reactivity also necessitates careful handling and storage to prevent unwanted polymerization or hydrolysis.^{[2][7]} Commercial preparations are often stabilized with inhibitors like monomethyl ether hydroquinone (MEHQ).

Physicochemical Properties

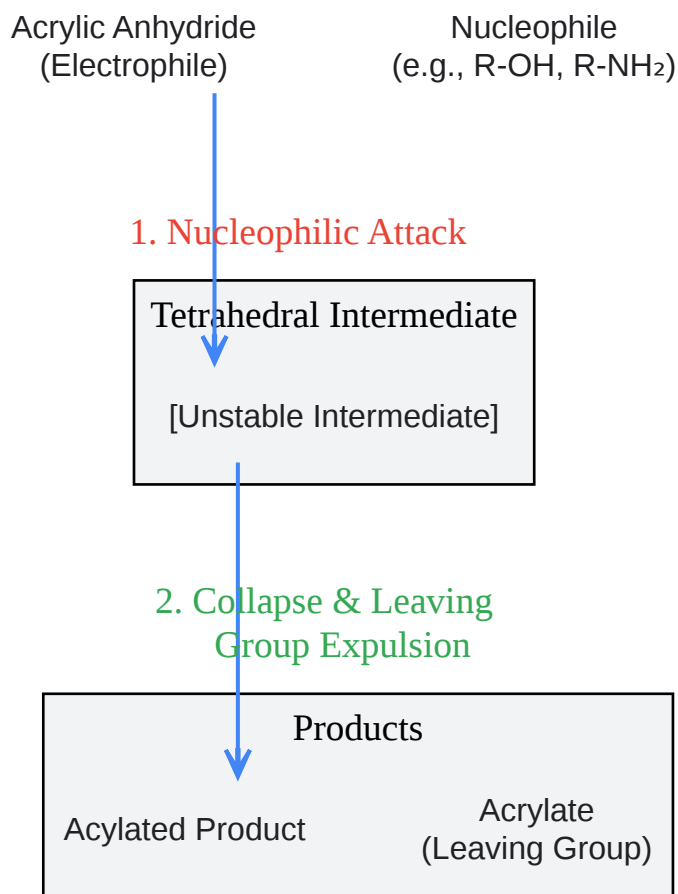
A summary of key properties is essential for effective experimental design.

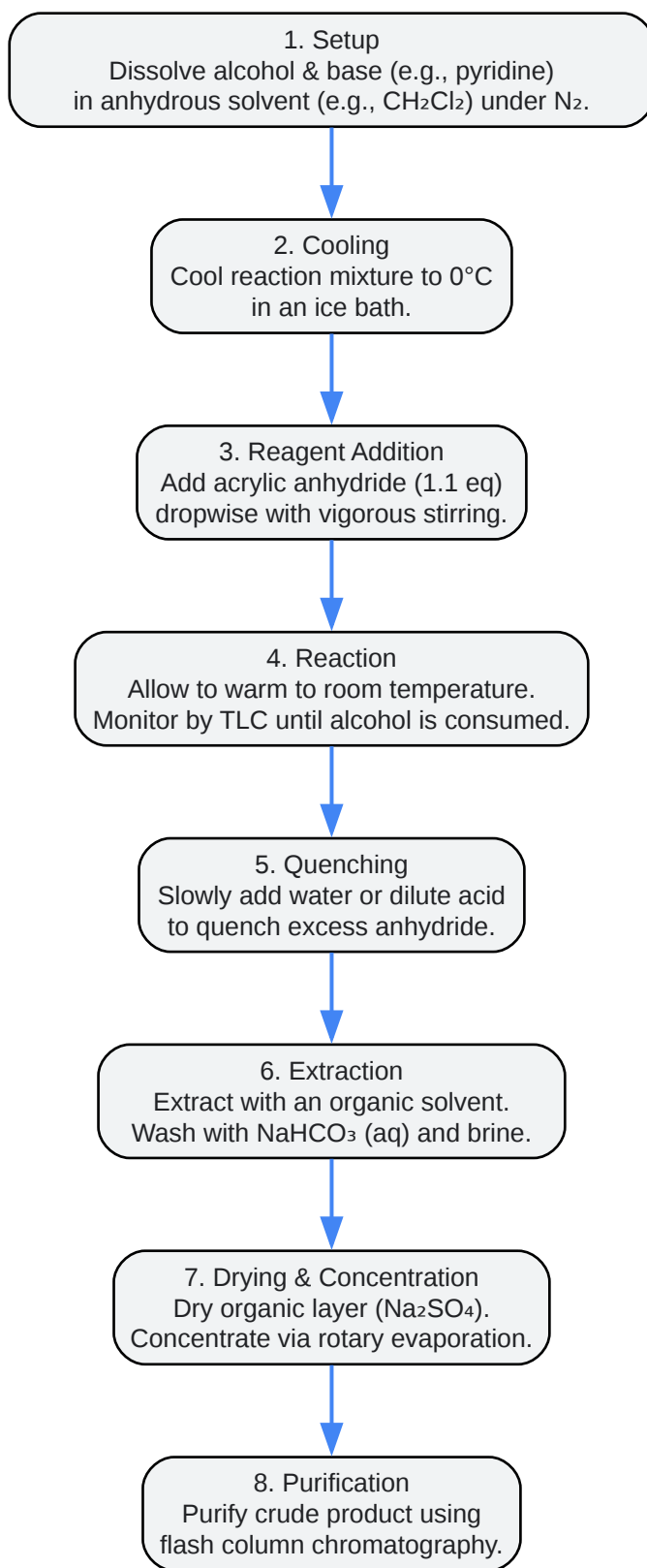
Property	Value	Reference
Molecular Formula	C ₆ H ₆ O ₃	[3]
Molecular Weight	126.11 g/mol	[8]
Appearance	Colorless to pale yellow liquid	[8]
Boiling Point	85-86°C at 17 mmHg	[3]
Density	~1.094 g/cm ³	[3][6]
Storage Temperature	2-8°C	[3][9]
Key Hazards	Moisture sensitive, irritant, combustible	[2][3][7]

Core Application: Acylation via Nucleophilic Acyl Substitution

Acrylic anhydride is an excellent electrophile for acylation reactions, comparable in reactivity to acyl chlorides but often preferred because the byproduct, acrylic acid, is less corrosive and volatile than hydrogen chloride.[10][11] The reaction proceeds through a classic nucleophilic acyl substitution mechanism.

The process involves the attack of a nucleophile (such as an alcohol or amine) on one of the carbonyl carbons, forming a tetrahedral intermediate. This intermediate then collapses, expelling a carboxylate (acrylate) anion as a good leaving group to yield the acylated product. [11][12]





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